

Application Note: Quantification of Epi-Doramectin in Environmental Samples

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Compound of Interest

Compound Name: *Epi-doramectin*

Cat. No.: B15549266

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Introduction

Doramectin, a broad-spectrum macrocyclic lactone antiparasitic agent, is widely used in veterinary medicine. Following administration, it is excreted and can enter the environment, where it may undergo transformation. One of the key transformation products is its epimer, 25-**epi-doramectin**. The quantification of both doramectin and its epi-isomer in environmental matrices such as soil and water is crucial for understanding its environmental fate, persistence, and potential ecological impact. This application note provides a detailed protocol for the extraction, separation, and quantification of doramectin and **epi-doramectin** in environmental samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Data Presentation

The following tables summarize the quantitative data for the analysis of doramectin and **epi-doramectin**. It is important to note that while extensive data exists for doramectin, specific quantitative performance for **epi-doramectin** is less reported and the presented values are based on methods developed for doramectin and related compounds.

Table 1: LC-MS/MS Method Performance for Doramectin and **Epi-Doramectin**

Analyte	Matrix	LOQ (µg/kg)	LOD (µg/kg)	Recovery (%)
Doramectin	Soil	0.5 - 2.5	0.1 - 0.5	63 - 80
Epi-Doramectin	Soil	0.5 - 2.5 (estimated)	0.1 - 0.5 (estimated)	60 - 85 (estimated)
Doramectin	Water	2.5 - 14 (ng/L)	0.5 - 5 (ng/L)	38 - 67
Epi-Doramectin	Water	2.5 - 14 (ng/L) (estimated)	0.5 - 5 (ng/L) (estimated)	35 - 70 (estimated)

Note: Data for **epi-doramectin** is estimated based on typical performance for related avermectins and requires method-specific validation.

Experimental Protocols

This section details the methodologies for sample preparation and analysis.

Protocol 1: Sample Preparation of Soil and Sediment Samples

This protocol is based on a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, which has been shown to be effective for the extraction of avermectins from complex matrices.

Materials:

- Homogenized soil/sediment sample
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)

- Dispersive SPE (d-SPE) sorbent (e.g., C18, PSA)
- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 μm)

Procedure:

- Weigh 10 g of the homogenized soil or sediment sample into a 50 mL centrifuge tube.
- Add 10 mL of HPLC-grade water and vortex for 1 minute to create a slurry.
- Add 10 mL of acetonitrile to the tube.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl .
- Cap the tube tightly and vortex vigorously for 1 minute to ensure thorough mixing and extraction.
- Centrifuge the tube at 4000 rpm for 5 minutes.
- Transfer the supernatant (acetonitrile layer) to a d-SPE tube containing an appropriate sorbent (e.g., 150 mg C18 and 50 mg PSA) for cleanup.
- Vortex the d-SPE tube for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

Protocol 2: Sample Preparation of Water Samples

This protocol utilizes solid-phase extraction (SPE) to concentrate the analytes from water samples.

Materials:

- Water sample
- SPE cartridges (e.g., C18, 500 mg)
- Methanol (MeOH), HPLC grade
- Water, HPLC grade
- SPE vacuum manifold
- Nitrogen evaporator
- Autosampler vials

Procedure:

- Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC-grade water.
- Pass 500 mL of the filtered water sample through the SPE cartridge at a flow rate of approximately 5 mL/min.
- After the entire sample has passed through, dry the cartridge under vacuum for 10 minutes.
- Elute the analytes from the cartridge with 5 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase and transfer to an autosampler vial for LC-MS/MS analysis.

Protocol 3: LC-MS/MS Analysis

This protocol provides a starting point for the chromatographic separation and mass spectrometric detection of doramectin and **epi-doramectin**. Optimization of chromatographic conditions is critical for the successful separation of the epimers.

Instrumentation:

- Liquid Chromatograph (UPLC or HPLC system)
- Tandem Mass Spectrometer (e.g., Triple Quadrupole)
- C18 analytical column (e.g., 2.1 x 100 mm, 1.8 μ m)

LC Conditions:

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient:
 - 0-1 min: 30% B
 - 1-8 min: Linear gradient to 95% B
 - 8-10 min: Hold at 95% B
 - 10.1-12 min: Return to 30% B and equilibrate
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L

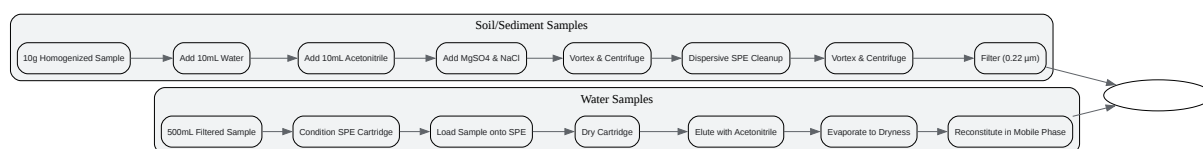
MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Doramectin: Precursor ion > Product ion 1 (Quantifier), Precursor ion > Product ion 2 (Qualifier)

- **Epi-Doramectin:** Precursor ion > Product ion 1 (Quantifier), Precursor ion > Product ion 2 (Qualifier) (Note: Specific m/z values for precursor and product ions should be determined by direct infusion of analytical standards.)
- Source Parameters: Optimize source temperature, gas flows, and capillary voltage for maximum sensitivity.

Visualizations

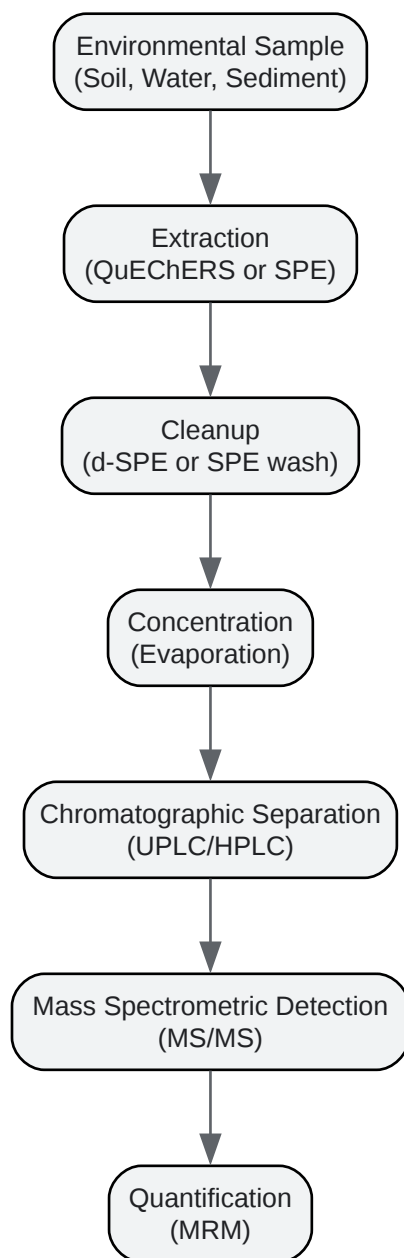
Experimental Workflow



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Caption: General experimental workflow for the analysis of **epi-doramectin**.

Logical Relationship of Analytical Steps



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Caption: Key logical steps in the analytical protocol.

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